

# Proper Disposal of 5-Phenylundecane: A Guide for Laboratory Professionals

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **5-Phenylundecane** (CAS No. 4537-15-9), a chemical compound utilized in various research and development applications. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the protection of the environment.

### Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **5-Phenylundecane** is not readily available, data from analogous long-chain alkylbenzenes indicate that it should be handled as a hazardous substance. Primary concerns include its potential flammability and aquatic toxicity. All waste containing **5-Phenylundecane** must be treated as hazardous waste.

## **Quantitative Data Summary**

The following table summarizes key physical and chemical properties of **5-Phenylundecane** and similar compounds, informing safe handling and disposal procedures.



Property	Value	Source
CAS Number	4537-15-9	ChemicalBook[1]
Molecular Formula	C17H28	ChemicalBook[1]
Molecular Weight	232.4 g/mol	ChemicalBook[1]
Boiling Point	306.5 ± 9.0 °C (Predicted)	ChemicalBook[1]
Density	0.855 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook[1]
Flash Point	~71 °C (similar compound)	ChemPoint.com
Solubility in Water	Insoluble (presumed)	General knowledge of similar hydrocarbons

## **Step-by-Step Disposal Protocol**

The proper disposal of **5-Phenylundecane** involves a series of steps to ensure safety and regulatory compliance.

#### Step 1: Segregation and Collection

- Isolate Waste: Do not mix **5-Phenylundecane** waste with other waste streams, particularly aqueous or incompatible chemical waste.
- Designated Container: Collect all liquid waste containing 5-Phenylundecane in a dedicated, properly labeled, and chemically resistant container. The container should be made of a material compatible with hydrocarbons, such as glass or a suitable plastic.
- Solid Waste: Any solid materials contaminated with 5-Phenylundecane (e.g., gloves, absorbent pads, glassware) should be collected in a separate, clearly labeled, sealed plastic bag or container.

#### Step 2: Labeling

• Clear Identification: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "5-Phenylundecane".



 Hazard Symbols: Affix appropriate hazard pictograms, including the flammable liquid symbol and the environmental hazard symbol.

#### Step 3: Storage

- Secure Location: Store the waste container in a designated, well-ventilated, and secure area, away from sources of ignition such as heat, sparks, or open flames.
- Secondary Containment: Place the waste container in a secondary containment tray or bin to prevent the spread of material in case of a leak.
- Incompatible Materials: Ensure that the storage area does not contain incompatible chemicals, such as strong oxidizing agents.

#### Step 4: Professional Disposal

- Licensed Waste Hauler: Arrange for the collection and disposal of the 5-Phenylundecane
  waste through a licensed and reputable hazardous waste management company.
- Manifesting: Ensure that all required waste manifests and documentation are completed accurately and retained for your records, in compliance with local and national regulations.
- Do Not Dispose Down the Drain: Under no circumstances should **5-Phenylundecane** or materials contaminated with it be disposed of down the sink or in the general trash.

# **Experimental Workflow for Disposal**

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Phenylundecane**.

Caption: Decision workflow for the safe disposal of **5-Phenylundecane**.

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## References

- 1. BENZENE,(1-BUTYLHEPTYL)- | 4537-15-9 [chemicalbook.com]
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